

Vonedrine (Phenpromethamine) Nasal Inhaler: A Technical and Historical Review

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Compound of Interest

Compound Name: Phenpromethamine

Cat. No.: B196092

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Introduction

The Vonedrine® nasal inhaler, containing the active ingredient **phenpromethamine** (also known as phenylpropylmethylamine or N,β-dimethylphenethylamine), was a sympathomimetic nasal decongestant marketed in the United States from 1943 to 1960.[1] Developed as a competitor to the popular Benzedrine® (amphetamine) inhaler, Vonedrine offered an alternative for the relief of nasal congestion. This document provides a detailed technical and historical overview of the Vonedrine inhaler, its active compound, and the scientific context of its development and use. Although it has been discontinued for decades, **phenpromethamine** has seen a resurgence in recent years as an unapproved ingredient in some dietary supplements.[1][2][3]

Chemical and Physical Properties

The active ingredient in the Vonedrine inhaler was **phenpromethamine**, a synthetic compound belonging to the phenethylamine class of stimulants.

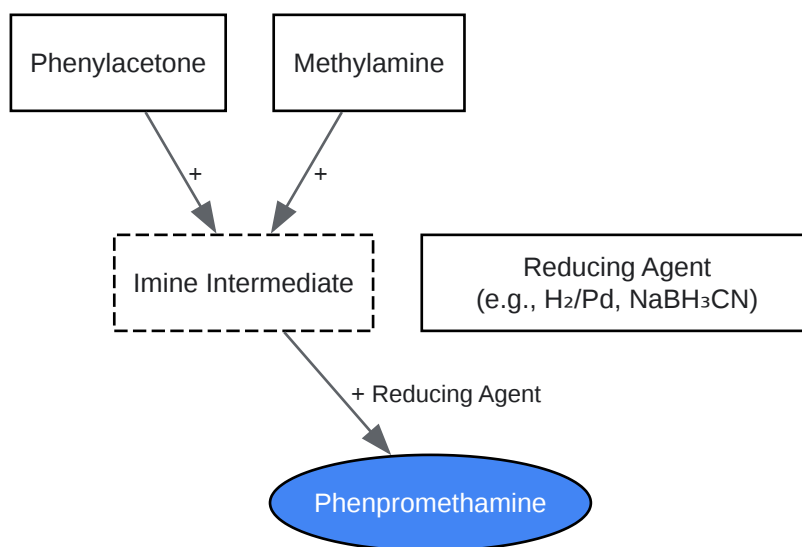
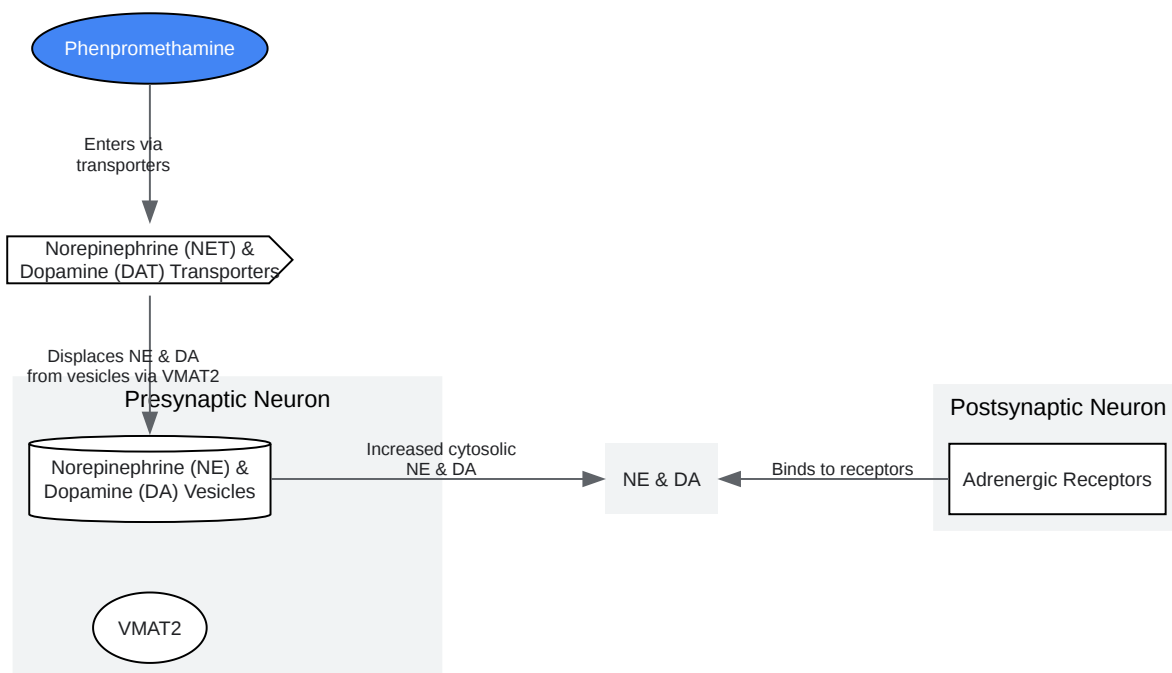
Property	Value
Chemical Name	N,β-dimethylphenethylamine
Synonyms	Phenylpropylmethylamine, Vonedrine
Molecular Formula	C ₁₀ H ₁₅ N
Molecular Weight	149.24 g/mol
CAS Number	93-88-9
Appearance	Not available in historical records
Solubility	Not available in historical records
Boiling Point	Not available in historical records

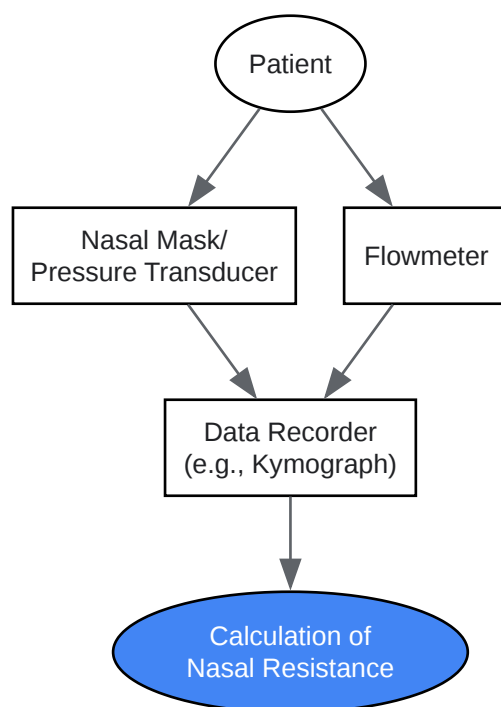
Historical Development and Marketing

The Vonedrine nasal inhaler was introduced to the market in 1943 by the Wm. S. Merrell Company. It was positioned to compete with the Benzedrine inhaler, which contained amphetamine and was widely used for nasal decongestion. Vonedrine was available over-the-counter until its withdrawal from the market in 1960.[1] The reasons for its discontinuation are not explicitly detailed in the available literature but may be linked to the increasing scrutiny of stimulant inhalers and the development of alternative decongestant therapies.

Mechanism of Action

Phenpromethamine is a sympathomimetic amine that acts as a norepinephrine-dopamine releasing agent.[1] Its primary pharmacological effect is to stimulate the release of these catecholamines from presynaptic nerve terminals. This leads to vasoconstriction in the nasal mucosa, reducing swelling and alleviating nasal congestion.





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